

# A Comparative Guide to Diisooctyl Phosphate and D2EHPA for Copper Solvent Extraction

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## Compound of Interest

Compound Name: *Diisooctyl phosphate*

Cat. No.: *B179373*

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For researchers, scientists, and drug development professionals, the efficient extraction and purification of copper are critical in various applications, from catalyst development to the synthesis of copper-containing compounds. Solvent extraction remains a primary method for this purpose, with organophosphorus reagents being a popular choice. This guide provides an objective comparison of two such reagents: **Diisooctyl Phosphate** (DIOP), commercially known as P204, and Di(2-ethylhexyl) Phosphoric Acid (D2EHPA), highlighting their performance in copper solvent extraction with supporting experimental data.

This document will delve into the key performance indicators of each extractant, including extraction and stripping efficiencies, and provide detailed experimental protocols for their use.

## Performance Comparison: DIOP (P204) vs. D2EHPA

Both DIOP (P204) and D2EHPA are highly effective extractants for copper, demonstrating high extraction efficiencies. The choice between the two may depend on specific process conditions, such as the composition of the aqueous feed and the desired purity of the final copper product.

## Copper Extraction Efficiency

The efficiency of copper extraction is heavily influenced by the pH of the aqueous phase. Both extractants show a significant increase in extraction percentage as the pH rises.

Extractant	pH	Aqueous Phase	Organic Phase	O/A Ratio	Temperature	Extraction Efficiency (%)
DIOP (P204)	4.5	Ternary Black Powder Leach Solution	Saponified P204 in Kerosene	1.5:1	Not Specified	99.96% (3-stage extraction) [1][2][3]
D2EHPA	4.44	Acetate Buffer Solution	D2EHPA in Kerosene	Not Specified	Not Specified	High (Maximum distribution coefficient observed) [4][5]
D2EHPA	4.5	Synthetic Wastewater	40 wt% D2EHPA in Polymer Inclusion Membrane	Not Specified	Not Specified	74%[6]
D2EHPA	4.5	Acetate Buffer Solution	20% (v/v) D2EHPA in Hexane	Not Specified	Not Specified	>90%[7]
D2EHPA	3.5	Leaching Liquor from PCBs	20% (v/v) D2EHPA in Kerosene	1:1	25°C	100%[8]
D2EHPA	5.71	Equimolar Cu, Ni Solution	4.8 mmol/dm <sup>3</sup> D2EHPA in n-heptane	Not Specified	20°C	93%[9]

Table 1: Comparison of Copper Extraction Efficiencies for DIOP (P204) and D2EHPA under various conditions.

## Stripping Efficiency

The recovery of copper from the loaded organic phase is a crucial step. Stripping is typically achieved using a strong acid solution.

Extractant	Stripping Agent	Stripping Efficiency (%)
D2EHPA	0.5 M HNO <sub>3</sub>	Not Specified, but effective[10]
D2EHPA	HCl > H <sub>2</sub> SO <sub>4</sub> > H <sub>3</sub> PO <sub>4</sub>	Order of stripping ability[4][5]
D2EHPA	Not Specified	97.14%[11]

Table 2: Stripping Efficiency for Copper from D2EHPA. (Specific quantitative data for DIOP (P204) stripping was not available in the searched literature).

## Experimental Protocols

Detailed methodologies are essential for replicating and building upon existing research. Below are typical experimental protocols for copper solvent extraction using D2EHPA and a general protocol for DIOP (P204).

### Copper Extraction with D2EHPA

This protocol is based on a standard batch method for evaluating solvent extraction efficiency.

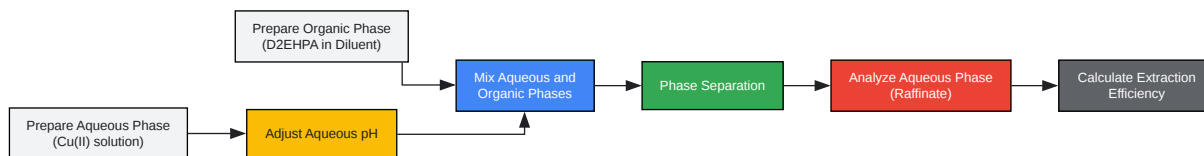
Materials:

- Di(2-ethylhexyl) phosphoric acid (D2EHPA)
- Organic diluent (e.g., kerosene, hexane, chloroform)
- Aqueous feed solution containing Cu(II) ions
- Sodium hydroxide (NaOH) or other suitable base for pH adjustment
- Separating funnels
- Mechanical shaker

- pH meter
- Atomic Absorption Spectrometer (AAS) or UV-Vis Spectrophotometer for copper analysis

Procedure:

- Organic Phase Preparation: Prepare the organic extractant solution by dissolving a known concentration of D2EHPA (e.g., 20% v/v) in the chosen organic diluent.
- Aqueous Phase Preparation: Prepare an aqueous solution containing a known concentration of copper(II) ions. Adjust the pH of the aqueous solution to the desired value (e.g., 4.5) using a dilute solution of NaOH.
- Extraction:
  - Place equal volumes of the organic and aqueous phases (e.g., 25 mL each) into a separating funnel.
  - Agitate the funnel vigorously using a mechanical shaker for a predetermined time (e.g., 30 minutes) to ensure equilibrium is reached.
  - Allow the phases to separate completely.
- Analysis:
  - Carefully separate the aqueous phase from the organic phase.
  - Determine the concentration of copper remaining in the aqueous phase (raffinate) using AAS or a suitable spectrophotometric method.
  - Calculate the concentration of copper extracted into the organic phase by mass balance.
  - The extraction efficiency (%E) can be calculated using the formula:  $\%E = [(Initial\ Aqueous\ Cu\ Conc. - Final\ Aqueous\ Cu\ Conc.) / Initial\ Aqueous\ Cu\ Conc.] * 100$



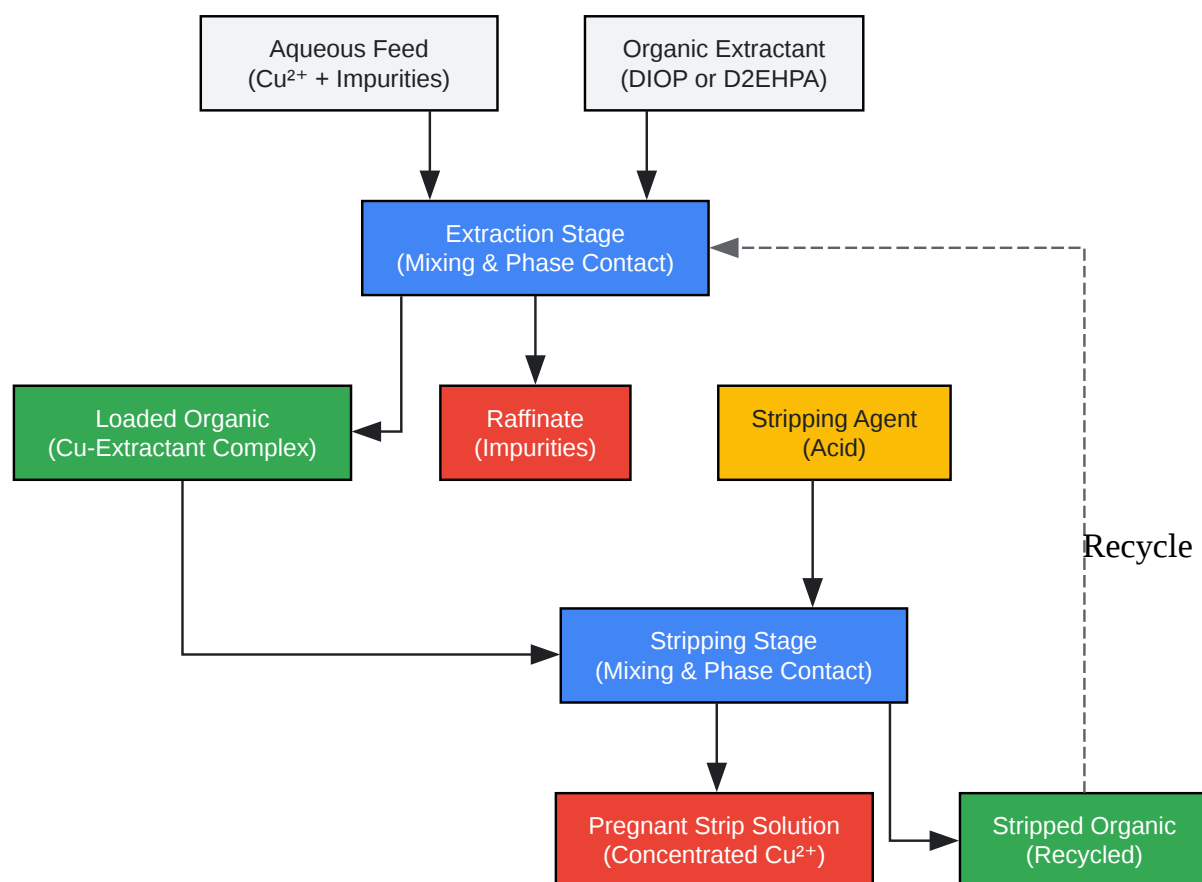
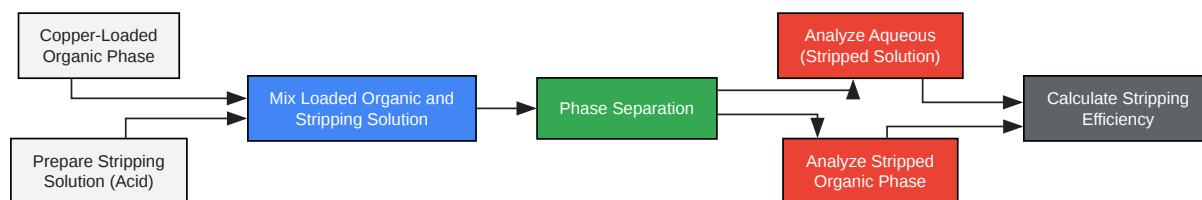
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### *D2EHPA Copper Extraction Workflow*

## Copper Stripping from D2EHPA

Procedure:

- Take the copper-loaded organic phase from the extraction step.
- Prepare a stripping solution, typically a strong acid such as sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or hydrochloric acid (HCl) at a suitable concentration (e.g., 1-2 M).
- Mix the loaded organic phase with the stripping solution in a separating funnel at a specific organic to aqueous (O:A) ratio.
- Agitate the mixture for a sufficient time to allow the transfer of copper ions from the organic to the aqueous phase.
- Allow the phases to separate.
- Analyze the copper concentration in both the stripped organic phase and the aqueous stripping solution to determine the stripping efficiency.



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